

Application Notes and Protocols for Boc-Leu-Ser-Thr-Arg-AMC

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Compound of Interest

Compound Name: *Boc-Leu-Ser-Thr-Arg-AMC*

Cat. No.: *B15624219*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-Leu-Ser-Thr-Arg-AMC (t-Butyloxycarbonyl-L-leucyl-L-seryl-L-threonyl-L-arginyl-7-amino-4-methylcoumarin) is a fluorogenic peptide substrate utilized in the sensitive detection of proteolytic activity. Upon cleavage of the amide bond C-terminal to the arginine residue by a target protease, the highly fluorescent 7-amino-4-methylcoumarin (AMC) moiety is released. The resulting increase in fluorescence intensity, measured at an excitation wavelength of approximately 380 nm and an emission wavelength of around 460 nm, allows for the quantitative determination of enzyme activity. This substrate is particularly useful for studying enzymes with trypsin-like specificity, including Activated Protein C (APC), the proteasome, and trypsin itself.^[1] These application notes provide detailed protocols for the use of **Boc-Leu-Ser-Thr-Arg-AMC** in assessing the activity of these key enzymes.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the enzymatic cleavage of **Boc-Leu-Ser-Thr-Arg-AMC**. It is important to note that while kinetic data for Activated Protein C is available, specific Michaelis-Menten constants (K_m and V_{max}) for the proteasome and

trypsin with this particular substrate are not readily found in the reviewed literature. The working concentrations provided for the proteasome and trypsin are based on protocols for structurally similar substrates and should be optimized for specific experimental conditions.

Enzyme	Recommended Working Concentration	K _m	V _{max} or k _{cat}	Optimal pH	Key Activators/ Cofactors
Activated Protein C (APC)	10 - 100 µM (starting point)	0.33 mM	8.4 s ⁻¹ (k _{cat})	8.5	Ca ²⁺ (1 mM), NaCl (0.1 M)
Proteasome (Trypsin-like activity)	50 - 200 µM	Data not available	Data not available	7.1 - 8.0	ATP (for 26S)
Trypsin	10 - 200 µM	Data not available	Data not available	7.4 - 8.0	Ca ²⁺ (10-20 mM)

Experimental Protocols

Preparation of Stock Solutions

- **Substrate Stock Solution (10 mM):** Dissolve the appropriate amount of **Boc-Leu-Ser-Thr-Arg-AMC** in dimethyl sulfoxide (DMSO) to achieve a final concentration of 10 mM. For example, for a molecular weight of approximately 847 g/mol (trifluoroacetate salt), dissolve 8.47 mg in 1 mL of DMSO. Mix thoroughly by vortexing. Store the stock solution in aliquots at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
- **Enzyme Solutions:** Prepare stock solutions of Activated Protein C, purified 20S or 26S proteasome, or trypsin in an appropriate buffer (e.g., Tris-HCl, HEPES) on ice. The final concentration of the enzyme in the assay will depend on its purity and activity and should be determined empirically.
- **AMC Standard Stock Solution (1 mM):** Dissolve 7-amino-4-methylcoumarin in DMSO to a final concentration of 1 mM. This stock will be used to generate a standard curve to quantify

the amount of released AMC.

Assay for Activated Protein C (APC) Activity

This protocol is designed for a 96-well plate format and can be adapted for other formats.

Materials:

- **Boc-Leu-Ser-Thr-Arg-AMC** stock solution (10 mM in DMSO)
- Activated Protein C
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 1 mM CaCl₂, pH 8.5
- Black, flat-bottom 96-well microplate
- Fluorescence microplate reader

Procedure:

- **Prepare AMC Standard Curve:** In a 96-well plate, prepare a serial dilution of the AMC standard stock solution in Assay Buffer to generate concentrations ranging from 0 to 20 μ M.
- **Prepare Reaction Mix:** For each reaction, prepare a master mix containing the appropriate volume of Assay Buffer and the desired final concentration of **Boc-Leu-Ser-Thr-Arg-AMC** (e.g., 50 μ M).
- **Initiate the Reaction:** Add the diluted Activated Protein C to the wells containing the reaction mix. The final volume in each well should be consistent (e.g., 100 μ L). Include a negative control with no enzyme.
- **Incubation:** Incubate the plate at 37°C, protected from light.
- **Measurement:** Measure the fluorescence intensity at regular intervals (e.g., every 1-5 minutes for 30-60 minutes) using a fluorescence plate reader with excitation at ~380 nm and emission at ~460 nm.
- **Data Analysis:**

- Plot the fluorescence intensity of the AMC standards versus concentration to generate a standard curve.
- For the enzymatic reactions, determine the initial reaction velocity (V_0) from the linear portion of the fluorescence versus time plot.
- Convert the V_0 from fluorescence units per minute to moles of AMC released per minute using the standard curve.
- Enzyme activity can be expressed as $\mu\text{mol}/\text{min}/\text{mg}$ of protein.

Assay for Proteasome (Trypsin-Like) Activity

This protocol is adapted from methods using the similar substrate Boc-Leu-Arg-Arg-AMC and is suitable for measuring the trypsin-like activity of the 20S or 26S proteasome.^{[2][3]}

Materials:

- **Boc-Leu-Ser-Thr-Arg-AMC** stock solution (10 mM in DMSO)
- Purified 20S or 26S proteasome or cell lysate
- Assay Buffer: 50 mM Tris-HCl, 50 mM NaCl, 1 mM MgCl_2 , 1 mM DTT, pH 7.5 (for 26S proteasome, add 1 mM ATP)
- Proteasome inhibitor (e.g., MG132) for control wells
- Black, flat-bottom 96-well microplate
- Fluorescence microplate reader

Procedure:

- Prepare AMC Standard Curve: As described in the APC assay protocol.
- Prepare Samples: If using cell lysates, prepare them in a suitable lysis buffer without protease inhibitors.

- **Set up Reactions:** In a 96-well plate, add the proteasome-containing sample. For inhibitor controls, pre-incubate the sample with a proteasome inhibitor (e.g., 20 μ M MG132) for 15-30 minutes at 37°C.
- **Initiate the Reaction:** Add the **Boc-Leu-Ser-Thr-Arg-AMC** substrate to each well to a final concentration of 50-200 μ M.
- **Incubation and Measurement:** Incubate at 37°C and measure fluorescence kinetically as described for the APC assay.
- **Data Analysis:**
 - Generate an AMC standard curve.
 - Calculate the rate of AMC release for each sample.
 - The specific proteasome activity is the difference between the rate in the absence and presence of the proteasome inhibitor.

Assay for Trypsin Activity

This protocol provides a general method for measuring trypsin activity.

Materials:

- **Boc-Leu-Ser-Thr-Arg-AMC** stock solution (10 mM in DMSO)
- Trypsin
- Assay Buffer: 50 mM Tris-HCl, 20 mM CaCl₂, pH 8.0
- Black, flat-bottom 96-well microplate
- Fluorescence microplate reader

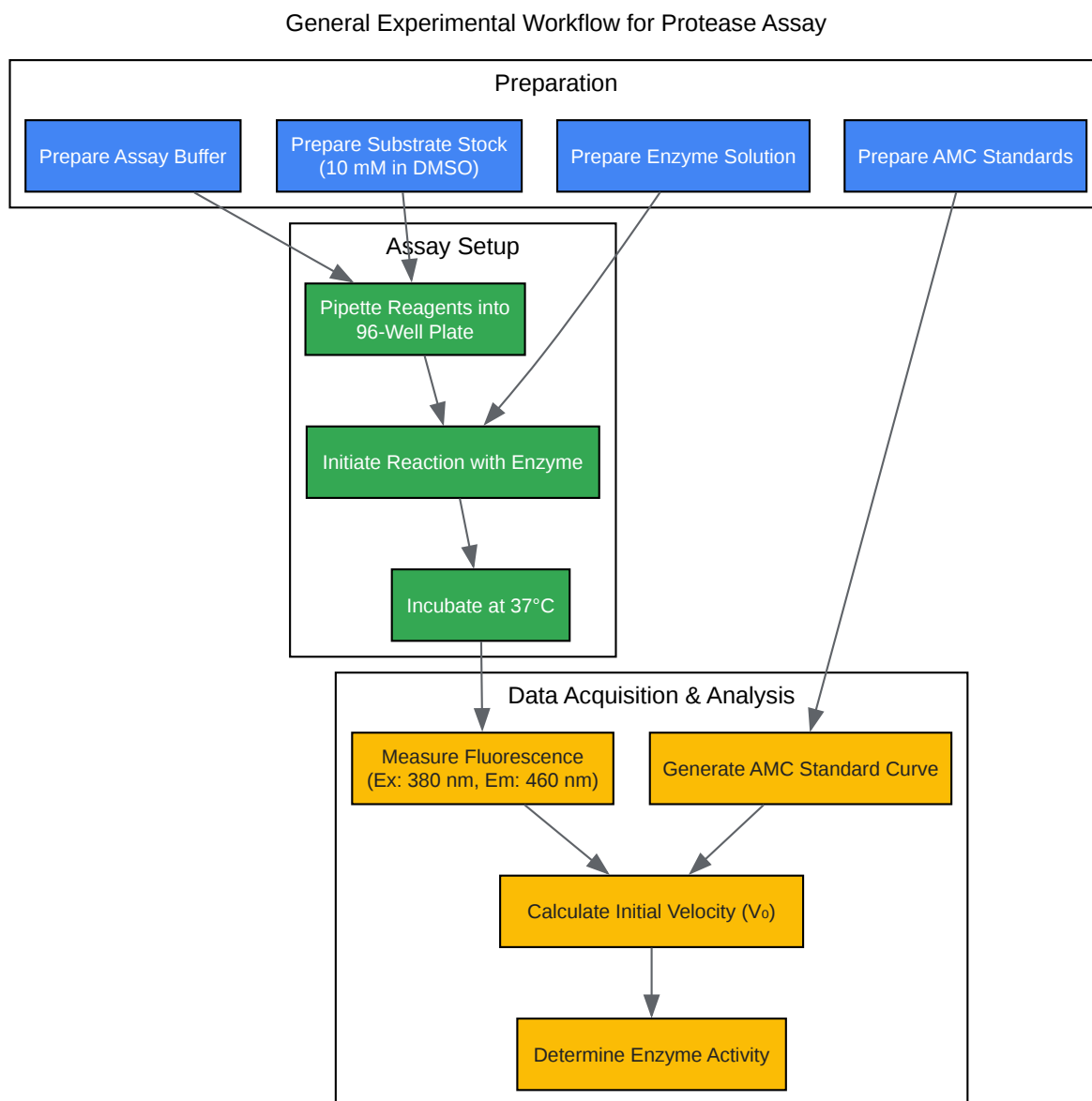
Procedure:

- **Prepare AMC Standard Curve:** As described in the APC assay protocol.

- Prepare Reaction Wells: Add Assay Buffer to the wells of a 96-well plate.
- Add Substrate: Add **Boc-Leu-Ser-Thr-Arg-AMC** to each well to the desired final concentration (e.g., 100 μ M).
- Initiate the Reaction: Add a small volume of diluted trypsin solution to start the reaction. Include a substrate-only control.
- Incubation and Measurement: Incubate at 37°C and measure fluorescence kinetically as described in the previous protocols.
- Data Analysis: Calculate the rate of AMC production from the standard curve and determine the trypsin activity.

Visualizations

Experimental Workflow



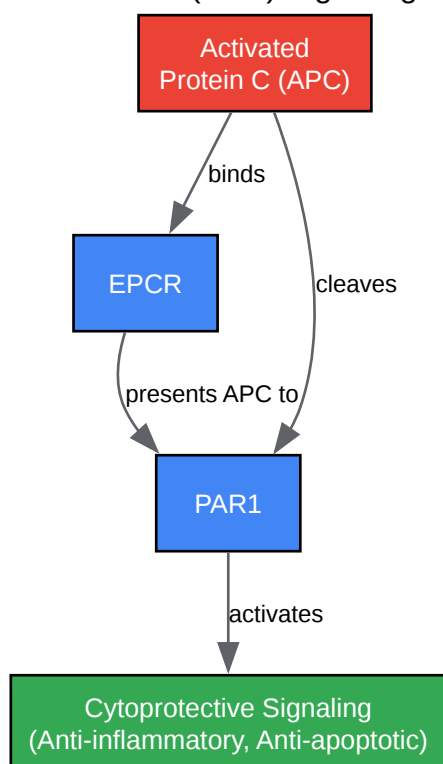
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Caption: General workflow for protease activity assays using **Boc-Leu-Ser-Thr-Arg-AMC**.

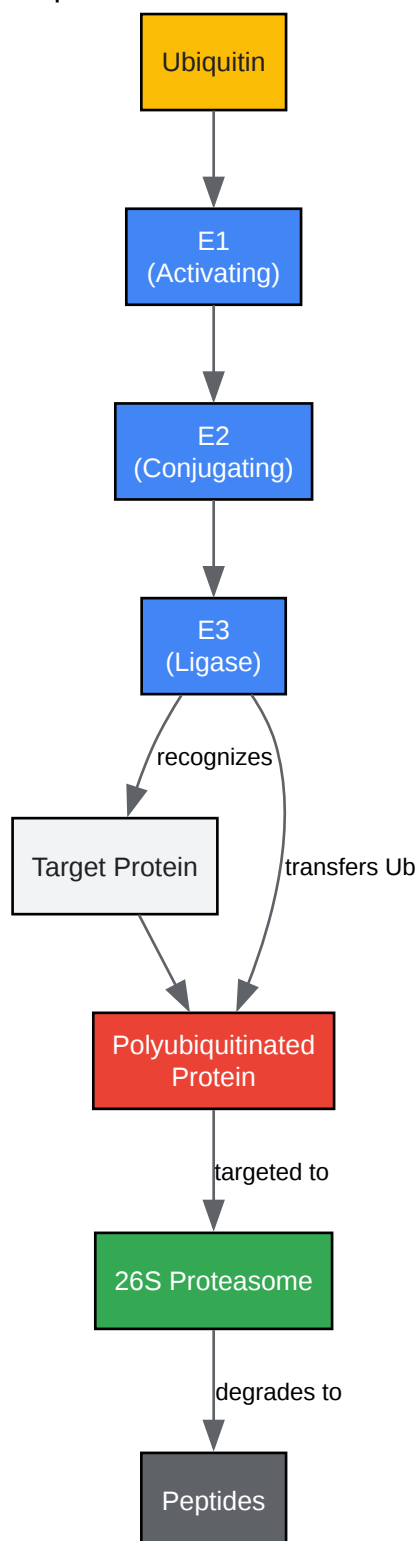
Signaling Pathways

Activated Protein C (APC) Signaling

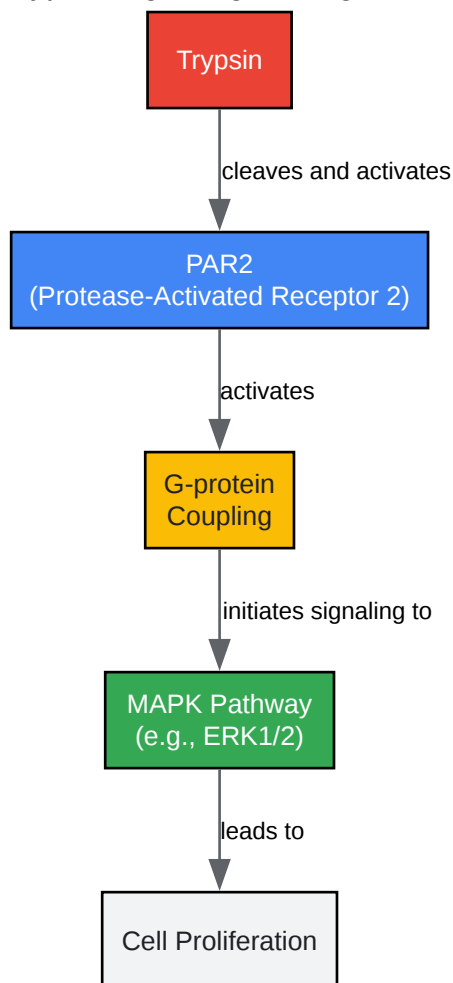
Activated Protein C (APC) Signaling Pathway



Ubiquitin-Proteasome Pathway



Trypsin Signaling Through PAR2



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